

Prionanthoside: A Technical Guide to Its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prionanthoside*

Cat. No.: *B12306401*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Prionanthoside, a naturally occurring coumarin glucoside, has been identified in medicinal plants such as *Viola philippica* and *Viola prionantha*. As a member of the coumarin family, a class of compounds known for a wide range of biological activities, **Prionanthoside** is a molecule of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physicochemical properties of **Prionanthoside**, compiled from available scientific literature.

Chemical and Physical Properties

Prionanthoside presents as a powder in its isolated form. A summary of its key chemical and physical properties is provided in Table 1.

Table 1: Physicochemical Properties of **Prionanthoside**

Property	Value	Source
CAS Number	161842-81-5	[1]
Molecular Formula	C ₁₇ H ₁₈ O ₁₀	[2][3]
Molecular Weight	382.32 g/mol	[2][3]
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Pyridine, Methanol, and Ethanol.	
Initial Source	Viola philippica	

Chemical Structure

The chemical structure of **Prionanthoside** is characterized by a coumarin core linked to a glucose molecule. The systematic name for **Prionanthoside** is 7-[(6-O-acetyl-β-D-glucopyranosyl)oxy]-6-hydroxy-2H-1-benzopyran-2-one.

The two-dimensional structure of **Prionanthoside** is illustrated below.

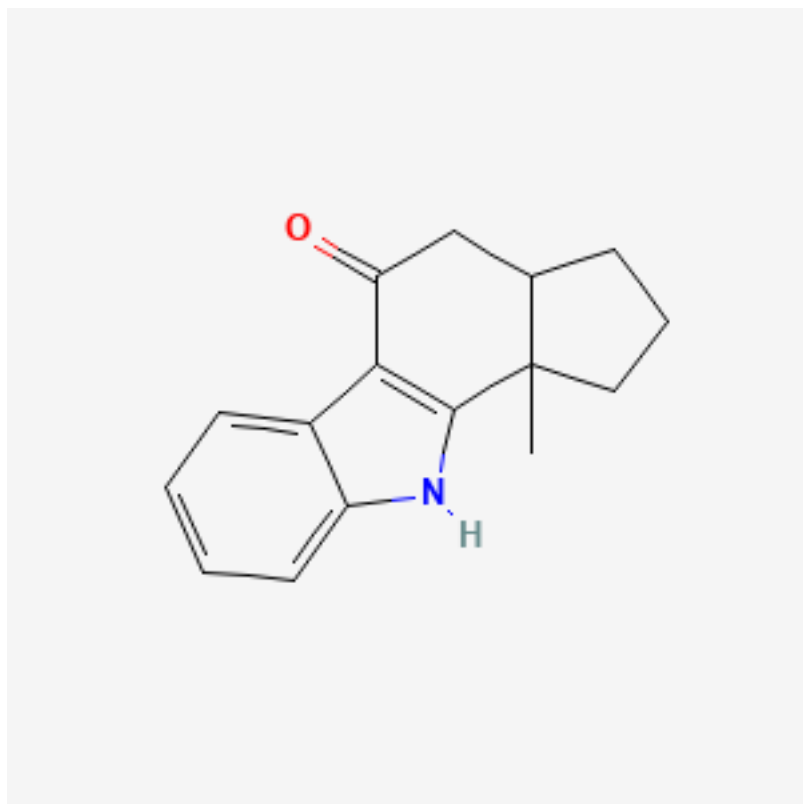


Figure 1: 2D Chemical Structure of **Prionanthoside**.

Spectroscopic Data

Detailed spectroscopic data is essential for the unequivocal identification and characterization of **Prionanthoside**. While the complete spectral data from the original isolation study is not readily available in recent literature, a high-resolution mass spectrometry result has been reported.

Table 2: Mass Spectrometry Data for **Prionanthoside**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Ion	Source
Negative	381.0831	[M-H] ⁻	

Experimental Protocols

A detailed experimental protocol for the initial isolation and characterization of **Prionanthoside** is not fully available in the reviewed contemporary literature. However, general methodologies for the isolation of coumarin glucosides from plant material can be described.

General Isolation and Purification Workflow for Coumarin Glycosides



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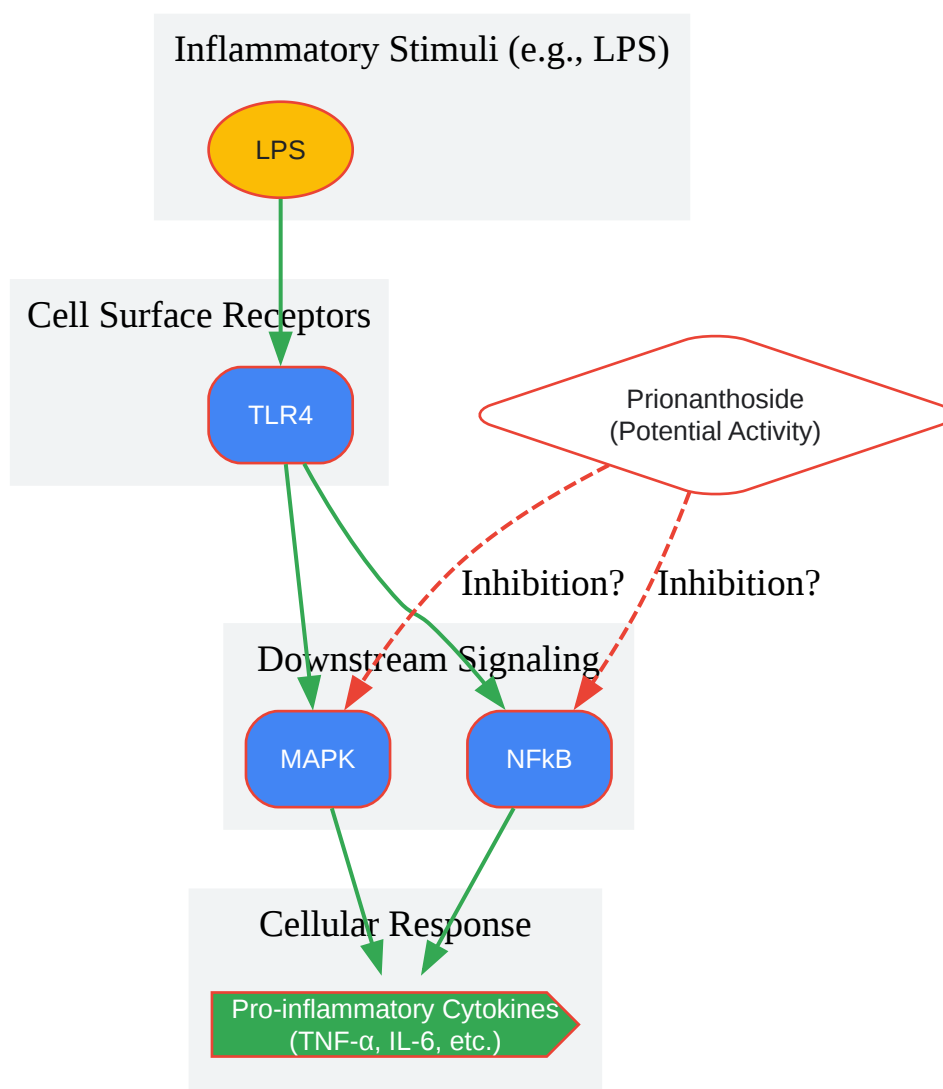
Caption: A generalized workflow for the isolation and purification of coumarin glycosides from plant sources.

Biological Activity and Signaling Pathways

While specific biological activity studies on isolated **Prionanthoside** are limited in the available literature, the broader class of coumarin glucosides is known to possess various pharmacological properties, including anti-inflammatory and antioxidant effects.

Extracts from *Viola philippica*, a known source of **Prionanthoside**, have been shown to exhibit antioxidant and photoprotective activities. Studies on these extracts have indicated a modulatory effect on key signaling pathways involved in inflammation and cellular stress responses, such as the TNF, IL-17, and HIF-1 signaling pathways. However, the direct contribution of **Prionanthoside** to these effects has not been explicitly determined.

Potential Anti-Inflammatory Signaling Pathways Modulated by Coumarins



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Caption: A putative signaling pathway for the anti-inflammatory action of coumarins, suggesting potential targets for **Prionanthoside**.

Conclusion

Prionanthoside is a coumarin glucoside with established basic physicochemical properties. While its full spectral characterization and specific biological activities require further investigation through access to primary literature and dedicated studies, its chemical class suggests potential for anti-inflammatory and antioxidant effects. This guide provides a

foundational repository of current knowledge to aid researchers and professionals in the fields of natural product chemistry and drug development in their future work on this compound.

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